

lithium ferrocyanide vs sodium potassium ferrocyanide solubility

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Compound Focus: LITHIUM FERROCYANIDE

CAS No.: 13601-18-8

Cat. No.: S1509792

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Solubility Comparison: Sodium vs. Potassium Ferrocyanide

The table below summarizes key physical properties and available solubility data for sodium and potassium ferrocyanide. It's important to note that these compounds are typically found in their hydrated forms.

Property	Sodium Ferrocyanide	Potassium Ferrocyanide
Common Hydrate	Decahydrate ($\text{Na}_4\text{Fe}(\text{CN})_6 \cdot 10\text{H}_2\text{O}$) [1]	Trihydrate ($\text{K}_4\text{Fe}(\text{CN})_6 \cdot 3\text{H}_2\text{O}$) [1] [2]
Crystal System	Monoclinic [1]	Monoclinic [2]
Appearance	Light yellow, crystalline granules [1]	Light yellow, crystalline granules [2] [3]
Density	Information missing	1.85 g/cm ³ (trihydrate) [2] [3]
Solubility in Water	Soluble; detailed quantitative data unavailable from search results	~28.9 g/100 mL (20°C) [2]

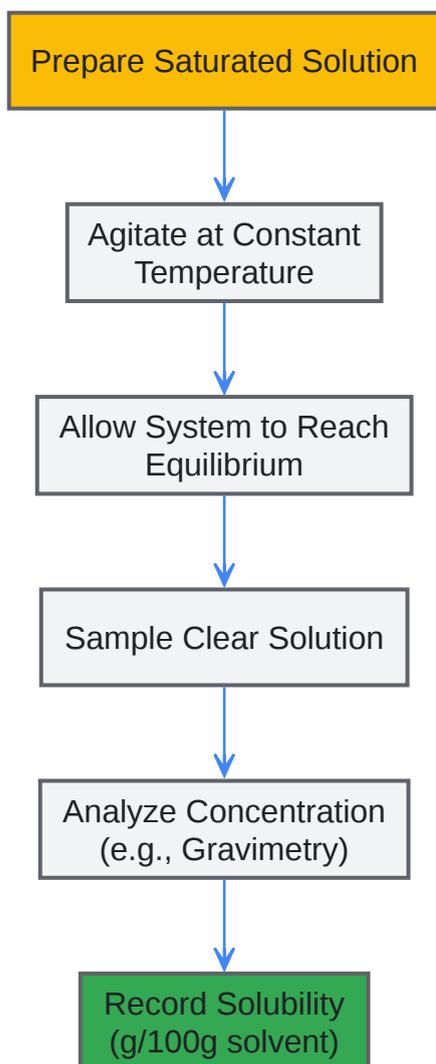
Property	Sodium Ferrocyanide	Potassium Ferrocyanide
Solubility in Organic Solvents	Essentially insoluble in most organic solvents [1]	Insoluble in ethanol, diethyl ether [2] [3]

Experimental Context and Methodologies

The available data comes from established scientific and industrial sources, though specific experimental details for solubility measurements are not fully described in the search results.

- **General Workflow:** The process for studying ferrocyanides typically involves preparing aqueous solutions, establishing equilibrium between solid and liquid phases at controlled temperatures, and then analyzing the concentration of the dissolved salt [1].
- **Key Considerations:** The solubility of these salts can be significantly affected by temperature and the presence of other ions in the solution. Researchers often study ternary or quaternary systems to understand these interactions [1].

The diagram below outlines the general experimental workflow for determining solubility.



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Research Implications and Data Gaps

- **Lithium Ferrocyanide Data Gap:** The most current search result [4] confirms the synthesis and structure of **lithium ferrocyanide** hydrates but does not provide its quantitative solubility data, indicating a potential area for primary research.
- **Application Context:** Potassium ferrocyanide's significant solubility makes it suitable for aqueous solutions in analytical chemistry and as an anticaking agent where it is applied in dilute solutions [2] [5]. The lower solubility of potassium ferrocyanide compared to its sodium counterpart can be a critical factor in purification and crystallization processes in industrial production [1].

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References

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